

Technical Support Center: NW16 Flange Troubleshooting

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	NW16	
Cat. No.:	B15613197	Get Quote

This guide provides troubleshooting information and frequently asked questions for researchers, scientists, and drug development professionals experiencing issues with **NW16** flanges in their vacuum systems.

Troubleshooting Guide

Q1: My vacuum system is not reaching the desired pressure, and I suspect a leak at an **NW16** flange connection. How do I confirm the leak?

A1: A systematic approach is crucial to confirm a leak at an **NW16** flange.

Experimental Protocol: Leak Detection

- Visual Inspection: Carefully inspect the flange connection for any visible signs of damage, such as scratches, dents, or contamination on the flange faces. Ensure the clamp is seated correctly and tightened evenly.
- Cleaning: Vent the system and disassemble the connection. Clean the flange sealing surfaces and the O-ring with a lint-free cloth and a suitable solvent, like isopropyl alcohol, to remove any grease, particulates, or residues.
- Component Inspection:
 - Flange Face: Examine the sealing surface for any imperfections. Scratches or dents can create leak paths[1].



- O-ring: Check the O-ring for signs of compression set (permanent deformation), cracks, cuts, or chemical degradation. O-rings that feel hard or are no longer pliable should be replaced.
- Reassembly: Reassemble the connection with a new or verified-good O-ring. Ensure the
 centering ring is correctly positioned. Hand-tighten the wing nut clamp until it is snug. Overtightening can damage the O-ring and the flange.
- Leak Testing:
 - Bubble Test: For a rough check, you can apply a soap and water solution to the flange
 joint while the system is at a slight positive pressure. The formation of bubbles will indicate
 a leak[2].
 - Helium Leak Detection: For high vacuum systems, a helium leak detector is the most reliable method. Spray a small amount of helium around the flange connection and monitor the detector for a signal.

Q2: I've found a scratch on the sealing surface of my **NW16** flange. Can it be repaired, or do I need to replace it?

A2: The possibility of repair depends on the severity of the damage. Minor scratches can often be repaired, while deeper gouges may necessitate flange replacement.

Experimental Protocol: Flange Surface Repair

- Assess the Damage:
 - Minor Scratches: Scratches that are barely visible and cannot be felt with a fingernail are often considered minor.
 - Major Scratches/Gouges: Deeper scratches, dents, or pitting that are easily visible and can be felt are considered major damage.
- Repairing Minor Scratches:
 - For minor scratches on stainless steel flanges, you can attempt to polish the surface.



- Start with a fine-grit abrasive paper (e.g., 600 grit) and gently sand the affected area in a circular motion to avoid creating new leak paths across the sealing surface[3].
- Progress to a finer grit (e.g., 1200 grit or higher) to achieve a smooth finish.
- Thoroughly clean the flange with a solvent to remove all abrasive particles before reassembly.
- Addressing Major Damage:
 - For more significant damage, resurfacing by a qualified machinist is often required to restore the necessary surface finish[3].
 - In critical applications or when machining is not feasible, the flange or the entire component should be replaced.

Frequently Asked Questions (FAQs)

Q: What are the most common causes of NW16 flange damage?

A: The most common causes include:

- Improper Handling: Dropping or stacking flanges without protective covers can lead to scratches and dents[1].
- Incorrect Cleaning Techniques: Using sharp or abrasive tools like screwdrivers or scrapers to remove old gaskets can damage the sealing surface[4][5].
- Over-tightening: Excessive force on the clamp can deform the flange and damage the Oring.
- Misalignment: Improper alignment of the flanges can cause uneven compression of the Oring, leading to leaks[1].
- Corrosion: Exposure to corrosive chemicals can degrade the flange material[1].
- Q: How often should I replace the O-rings in my NW16 flange connections?







A: There is no fixed replacement schedule. O-rings should be inspected every time a connection is disassembled. Replace them if you observe any signs of wear, such as hardening, cracking, flattening (compression set), or swelling. It is good practice to use a new O-ring for each assembly in critical high-vacuum applications.

Q: Is it acceptable to use vacuum grease on the O-rings?

A: While vacuum grease can sometimes help seal minor scratches, it should be used sparingly, if at all. Grease can trap contaminants, outgas in high-vacuum environments, and make subsequent cleaning more difficult. For clean, undamaged flanges, grease is generally not necessary for achieving a good seal[6].

Q: What is the proper procedure for tightening an NW16 clamp?

A: **NW16** clamps are designed to be hand-tightened. Tighten the wing nut until it is firm. The design of the centering ring and clamp prevents over-compression of the O-ring under normal hand-tightening conditions. Using tools to tighten the clamp can lead to damage.

Data Presentation


Table 1: NW/KF Flange Sealing Specifications and Recommendations



Parameter	Specification/Recommend ation	Significance
Typical Vacuum Range	Atmosphere down to ~10 ⁻⁸ Torr	Demonstrates the capability of KF/NW flanges for high vacuum applications[7][8].
Standard Leak Rate	< 1x10 ⁻⁹ std cc/sec of Helium (with FKM O-ring)	A baseline for a healthy seal; higher rates indicate a problem[7].
O-ring Compression	30% to 50%	Optimal compression for a reliable seal without damaging the O-ring[6].
Surface Finish (Smooth)	Ra 3.2 to 6.3 micrometers (125 - 250 microinches)	Required for proper seating of metal-faced gaskets, though less common for NW16[2][9] [10].
Surface Finish (Stock)	Ra 6.3 to 12.5 micrometers (250 - 500 microinches)	A rougher finish suitable for soft elastomeric O-rings to create a good seal[9].

Mandatory Visualization






Click to download full resolution via product page

Caption: Troubleshooting workflow for a suspected **NW16** flange leak.





Click to download full resolution via product page

Caption: Cause and effect diagram for **NW16** flange damage.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. wermac.org [wermac.org]
- 3. exal-technology.com [exal-technology.com]
- 4. Vacuum flange (NW KF CF ISO)-Shenzhen Huipu Technology Co. LTD [huiputech.com]
- 5. Ideal Vacuum | Blank Weld with Bore KF-16 Bore Size 0.75, 3/4 inch Vacuum Fittings, ISO-KF Flange Size NW-16 Stainless Steel [idealvac.com]



- 6. m.youtube.com [m.youtube.com]
- 7. vacuumchamber.com [vacuumchamber.com]
- 8. Kurt J. Lesker Company | KF (QF) HV Flange Technical Notes | Enabling Technology for a Better World [lesker.com]
- 9. Flange Face Surface Finish Roughness ASME B16.5 [contractorsunlimited.co.uk]
- 10. Guide to Flange Face Finish Types Enerpac Blog [blog.enerpac.com]
- To cite this document: BenchChem. [Technical Support Center: NW16 Flange Troubleshooting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15613197#what-to-do-if-an-nw16-flange-is-damaged]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com